

# N,N-Dimethyl-3-(piperidin-3-yl)propanamide CAS number lookup

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## Compound of Interest

Compound Name: *N,N-Dimethyl-3-(piperidin-3-yl)propanamide*

Cat. No.: B174542

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## Technical Guide: N,N-Dimethyl-3-(piperidin-3-yl)propanamide

CAS Number: A specific CAS (Chemical Abstracts Service) registry number for **N,N-Dimethyl-3-(piperidin-3-yl)propanamide** could not be definitively identified from the available public resources. This may indicate that the compound is novel, not widely commercialized, or is referenced under a different nomenclature. For reference, the hydrochloride salt of a similar positional isomer, N,N-Dimethyl-3-(piperidin-4-yl)propanamide, is assigned CAS number 2279124-15-9.<sup>[1]</sup>

## Introduction

**N,N-Dimethyl-3-(piperidin-3-yl)propanamide** is a chemical compound featuring a piperidine ring connected to a propanamide group. The piperidine moiety is a common scaffold in medicinal chemistry, and its derivatives are explored for a wide range of pharmacological activities.<sup>[2][3]</sup> The N,N-dimethylpropanamide functional group can influence the compound's solubility, polarity, and ability to interact with biological targets. This technical guide aims to provide an overview of the synthesis, potential biological relevance, and experimental considerations for this class of compounds, drawing from literature on structurally similar molecules.

## Physicochemical Data

Quantitative data for the specific title compound is not available. However, for structurally related compounds, the following properties have been reported:

Compound Name	Molecular Formula	Molecular Weight ( g/mol )	CAS Number	Reference
N,N-Dimethylpropionamide	C5H11NO	101.15	758-96-3	[4]
3-(Dimethylamino)-N,N-dimethylpropanamide	C7H16N2O	144.21	17268-47-2	[5]
N-phenyl-N-4-piperidinylopropanamide (Norfentanyl)	C14H20N2O	232.32	1609-66-1	[6]
3-(3-acetylpiperidin-1-yl)-N,N-dimethylpropanamide	C12H22N2O2	226.32	Not Available	[7]

## Synthesis and Experimental Protocols

While a specific protocol for **N,N-Dimethyl-3-(piperidin-3-yl)propanamide** is not documented in the searched literature, a general synthetic approach can be proposed based on standard amide bond formation reactions.

### General Synthesis Workflow

A plausible synthetic route would involve the reaction of a suitable piperidine precursor with a propanoyl chloride derivative or the coupling of a piperidinyl-propanoic acid with dimethylamine.

Caption: Plausible synthetic workflows for **N,N-Dimethyl-3-(piperidin-3-yl)propanamide**.

## Example Experimental Protocol (Hypothetical)

This protocol is adapted from general procedures for N-alkylation and amidation.<sup>[8][9]</sup>

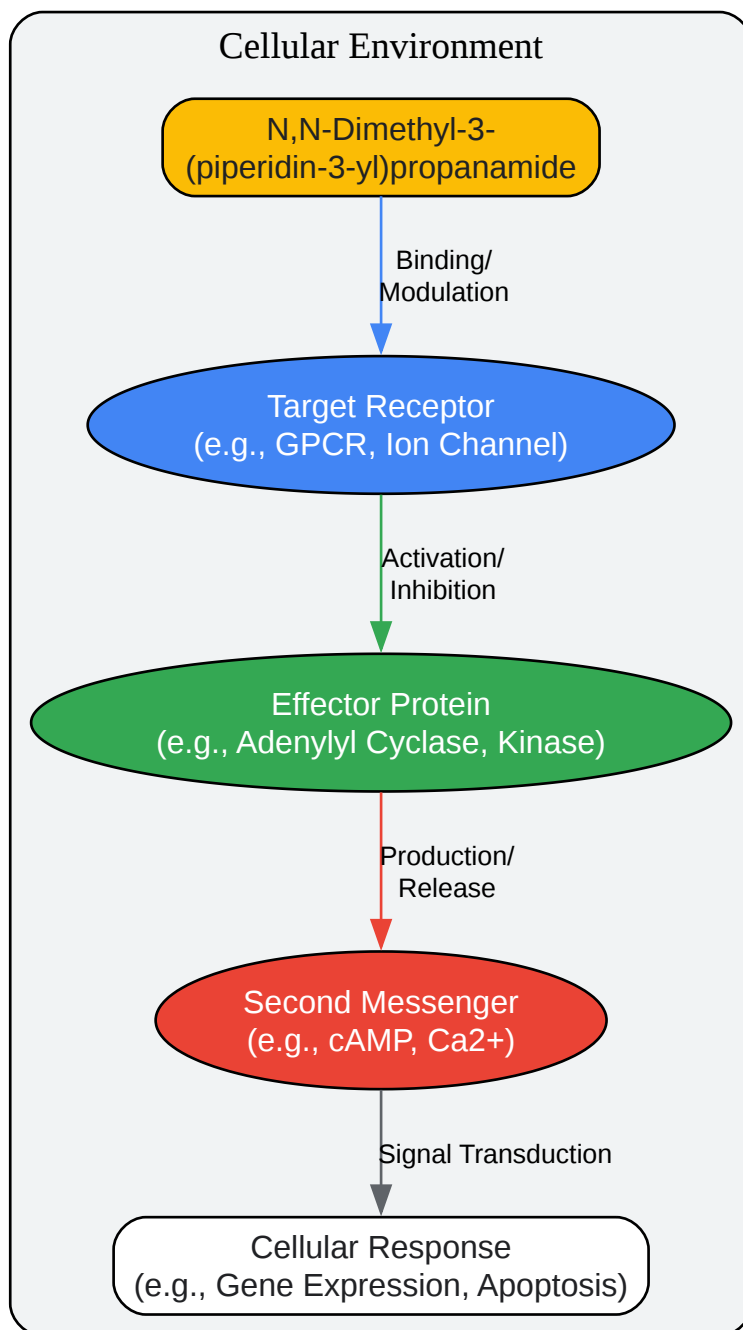
- **Preparation of 3-(Piperidin-3-yl)propanoic Acid:** A suitable precursor, such as 3-(pyridin-3-yl)propanoic acid, would be subjected to catalytic hydrogenation to reduce the pyridine ring to a piperidine ring.
- **Activation of the Carboxylic Acid:** The resulting 3-(piperidin-3-yl)propanoic acid would be dissolved in an appropriate aprotic solvent (e.g., dichloromethane). An activating agent such as thionyl chloride or a peptide coupling reagent like HBTU, along with a non-nucleophilic base (e.g., diisopropylethylamine), would be added at a controlled temperature (e.g., 0 °C).
- **Amidation:** A solution of dimethylamine in a suitable solvent would be added dropwise to the activated acid derivative. The reaction mixture would be stirred at room temperature for several hours until completion, monitored by a technique like thin-layer chromatography.
- **Work-up and Purification:** The reaction would be quenched with an aqueous solution (e.g., sodium bicarbonate). The organic layer would be separated, washed, dried over an anhydrous salt (e.g., sodium sulfate), and concentrated under reduced pressure. The crude product would then be purified using column chromatography or recrystallization to yield the final **N,N-Dimethyl-3-(piperidin-3-yl)propanamide**.

## Potential Biological Activity and Signaling Pathways

The biological activity of **N,N-Dimethyl-3-(piperidin-3-yl)propanamide** has not been specifically reported. However, the piperidine scaffold is a key component in many biologically active molecules. For instance, certain piperidine derivatives have been investigated as inhibitors of the NLRP3 inflammasome, a key component of the innate immune system involved in inflammatory diseases.<sup>[10]</sup> Others have been studied for their potential as dihydrofolate reductase (DHFR) inhibitors, which have applications in cancer and infectious diseases.<sup>[3]</sup>

## Hypothetical Signaling Pathway Interaction

Given the structural motifs, one could speculate on its potential interaction with G-protein coupled receptors (GPCRs) or ion channels, common targets for piperidine-containing drugs.



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